

# An In-depth Technical Guide to 4-Nitrophenyl Phosphate Disodium Salt Hexahydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Nitrophenyl Phosphate**

Cat. No.: **B351711**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, **4-Nitrophenyl Phosphate** (pNPP) disodium salt hexahydrate is a crucial reagent. This guide provides a comprehensive overview of its properties, applications, and the experimental protocols for its use, particularly as a chromogenic substrate in enzyme-linked immunosorbent assays (ELISA).

## Core Properties and Specifications

**4-Nitrophenyl Phosphate** disodium salt hexahydrate is a synthetic, organic compound widely utilized in biochemical assays.<sup>[1]</sup> Its primary application is as a substrate for various phosphatases, including alkaline and acid phosphatases.<sup>[2][3]</sup> The enzymatic hydrolysis of pNPP yields p-nitrophenol, a yellow-colored soluble end product, which can be quantified spectrophotometrically at 405 nm.<sup>[4][5]</sup>

A summary of its key quantitative properties is presented in the table below.

Property	Value	Citations
Molecular Formula	$C_6H_4NNa_2O_6P \cdot 6H_2O$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	371.14 g/mol	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
CAS Number	333338-18-4	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to pale yellow crystalline powder	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Solubility in Water	100 mg/mL	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	>300 °C	<a href="#">[3]</a> <a href="#">[12]</a>
Storage Temperature	-20°C, protect from light	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Assay Purity	≥97% to ≥99%	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[13]</a>
Absorbance Maximum ( $\epsilon$ max)	≥9600 $cm^{-1} M^{-1}$ at 311 nm in 0.4 M $Na_2CO_3$	<a href="#">[10]</a> <a href="#">[14]</a>

## Experimental Protocols: Alkaline Phosphatase Assay

A common application for pNPP is in ELISA procedures to detect the activity of alkaline phosphatase (AP), which is often conjugated to a secondary antibody. The following is a detailed methodology for a typical AP-based ELISA.

Materials:

- **4-Nitrophenyl Phosphate** disodium salt hexahydrate
- Diethanolamine or Glycine buffer
- Magnesium Chloride ( $MgCl_2$ )
- Zinc Chloride ( $ZnCl_2$ ) (for Glycine buffer)
- Sodium Hydroxide ( $NaOH$ ) solution (3 N or 2 N) for stopping the reaction

- Microplate reader

#### Buffer Preparation:

- 1 M Diethanolamine Buffer (pH 9.8) with 0.5 mM MgCl<sub>2</sub>:
  - To 800 mL of deionized water, add 97 mL of diethanolamine and 100 mg of MgCl<sub>2</sub>.[\[5\]](#)[\[11\]](#)
  - Adjust the pH to 9.8 using 10 M HCl.[\[11\]](#)
  - Bring the final volume to 1 L with deionized water.[\[11\]](#)
- 0.1 M Glycine Buffer (pH 10.4) with 1 mM MgCl<sub>2</sub> and 1 mM ZnCl<sub>2</sub>:
  - To approximately 980 mL of deionized water, add 7.51 g of glycine, 203 mg of MgCl<sub>2</sub>, and 136 mg of ZnCl<sub>2</sub>.[\[5\]](#)[\[11\]](#)
  - Mix until dissolved.[\[11\]](#)
  - Adjust the pH to 10.4 with 19 M NaOH.[\[5\]](#)[\[11\]](#)
  - Bring the final volume to 1 L with deionized water.[\[5\]](#)[\[11\]](#)

#### Substrate Solution Preparation:

- Allow the **4-Nitrophenyl Phosphate** disodium salt hexahydrate powder to warm to room temperature before opening.[\[5\]](#)[\[15\]](#)
- Freshly prepare the substrate solution before use as it is unstable in solution.[\[10\]](#)[\[14\]](#)
- Dissolve the pNPP powder in the chosen buffer (Diethanolamine or Glycine) to a typical concentration of 1 mg/mL.[\[5\]](#)[\[11\]](#) For example, dissolve 10 mg of pNPP in 10 mL of buffer.[\[15\]](#)

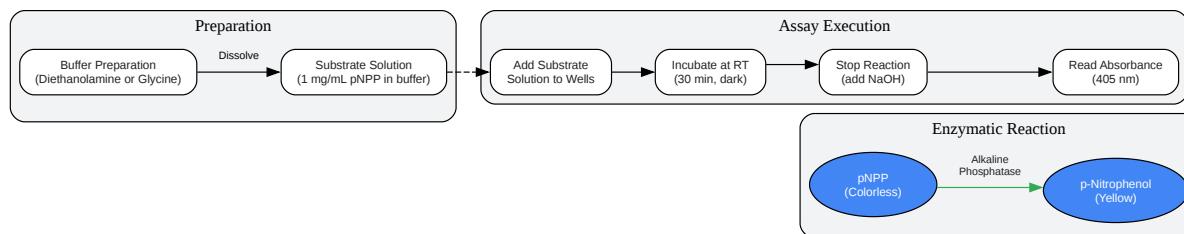
#### Assay Procedure:

- Add 100-200  $\mu$ L of the prepared pNPP substrate solution to each well of the microplate.[\[5\]](#)[\[15\]](#)

- Incubate the plate at room temperature for approximately 30 minutes, or until sufficient yellow color develops.[5][15] The incubation should be carried out in the dark.[5]
- The reaction can be monitored kinetically with an ELISA reader at 405 nm.[15]
- Alternatively, the reaction can be stopped by adding 50  $\mu$ L of 2 N or 3 N NaOH to each well. [1][4][15]
- Measure the absorbance of the yellow p-nitrophenolate ion product at 405 nm using a microplate reader.[4][15]

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in an ELISA protocol utilizing **4-Nitrophenyl Phosphate** disodium salt hexahydrate as a substrate for alkaline phosphatase.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Nitrophenyl phosphate disodium salt hexahydrate CAS No.333338-18-4 Sigma [sigmaaldrich.com]
- 2. goldbio.com [goldbio.com]
- 3. 4264-83-9 CAS | 4-NITROPHENYL PHOSPHATE DISODIUM SALT | Laboratory Chemicals | Article No. 05025 [lobachemie.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. lobachemie.com [lobachemie.com]
- 7. 4-Nitrophenyl phosphate, disodium salt hexahydrate [gbiosciences.com]
- 8. mpbio.com [mpbio.com]
- 9. PNPP, Disodium Hexahydrate | C6H16NNa2O12P | CID 24802402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. ulab360.com [ulab360.com]
- 12. 4-NITROPHENYL PHOSPHATE DISODIUM SALT HEXAHYDRATE | 333338-18-4 [chemicalbook.com]
- 13. carlroth.com [carlroth.com]
- 14. merckmillipore.com [merckmillipore.com]
- 15. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Nitrophenyl Phosphate Disodium Salt Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b351711#4-nitrophenyl-phosphate-disodium-salt-hexahydrate-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)